

"1,2-Dichloro-4-methyl-5-nitrobenzene" molecular structure and weight

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Compound of Interest

Compound Name: 1,2-Dichloro-4-methyl-5-nitrobenzene

Cat. No.: B105503

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An In-Depth Technical Guide to the Molecular Structure and Properties of 1,2-Dichloro-4-methyl-5-nitrobenzene

Introduction

1,2-Dichloro-4-methyl-5-nitrobenzene (CAS No: 7494-45-3) is a chlorinated nitroaromatic compound. These compounds are significant in industrial chemistry, often serving as versatile intermediates in the synthesis of dyes, agrochemicals, and pharmaceuticals. The precise arrangement of the chloro, methyl, and nitro functional groups on the benzene ring dictates its chemical reactivity and physical properties. This guide provides a detailed analysis of its molecular structure, weight, and key physicochemical characteristics, offering a foundational resource for researchers and chemical development professionals.

Molecular Structure and Nomenclature

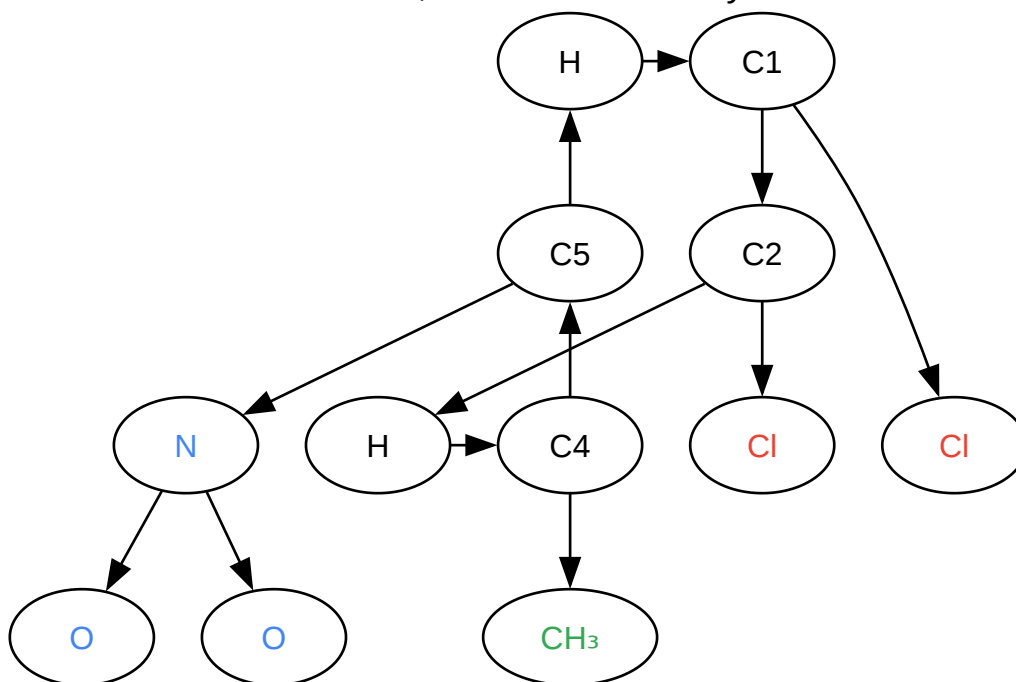
The structural identity of a molecule is fundamentally defined by the spatial arrangement of its constituent atoms. For **1,2-Dichloro-4-methyl-5-nitrobenzene**, the core is a benzene ring, an aromatic hydrocarbon, substituted with four functional groups.

IUPAC Nomenclature and Substituent Positions: The formal name assigned by the International Union of Pure and Applied Chemistry (IUPAC) is **1,2-dichloro-4-methyl-5-nitrobenzene**.^[1] This name explicitly details the identity and location of each substituent attached to the benzene ring:

- Aromatic Core: A central benzene ring.
- Dichloro Substituents: Two chlorine atoms are located at the first and second carbon positions of the ring.
- Methyl Group: A methyl (-CH₃) group is attached to the fourth carbon.
- Nitro Group: A nitro (-NO₂) group is attached to the fifth carbon.

This specific substitution pattern is crucial for predicting the molecule's electronic properties and reactivity in chemical synthesis.

Molecular Structure of 1,2-Dichloro-4-methyl-5-nitrobenzene



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Caption: 2D representation of **1,2-Dichloro-4-methyl-5-nitrobenzene**.

Chemical Identifiers for Database Integration: For computational chemistry, data retrieval, and unambiguous digital representation, several standard identifiers are used. These strings encode the molecular structure, allowing for efficient use in chemical databases and software.

Identifier Type	Value	Source
SMILES	<chem>CC1=CC(Cl)=C(Cl)C=C1--INVALID-LINK--=O</chem>	[2]
InChI	1S/C7H5Cl2NO2/c1-4-2-5(8)6(9)3-7(4)10(11)12/h2-3H,1H3	[1]
InChIKey	AOTWCYSQDSKAQT-UHFFFAOYSA-N	[1]

Molecular Formula and Weight

The molecular formula and weight are critical quantitative descriptors, essential for stoichiometric calculations in reaction planning and for analytical characterization.

Molecular Formula: The elemental composition of the compound is summarized by its molecular formula: C₇H₅Cl₂NO₂.[\[2\]](#)[\[3\]](#)[\[4\]](#)

This formula indicates that each molecule is composed of:

- 7 Carbon (C) atoms
- 5 Hydrogen (H) atoms
- 2 Chlorine (Cl) atoms
- 1 Nitrogen (N) atom
- 2 Oxygen (O) atoms

Molecular Weight and Exact Mass: It is vital to distinguish between molecular weight (based on the weighted average of natural isotopic abundances) and exact mass (based on the mass of the most abundant isotope of each element).

Parameter	Value	Significance
Molecular Weight	206.026 g/mol	Used for macroscopic calculations, such as determining the mass of reactants for a chemical synthesis.[3][4]
Exact Mass	204.969727 Da	Used in high-resolution mass spectrometry for precise molecular identification and formula confirmation.[4]

The molecular weight is derived from the sum of the average atomic masses of the constituent elements. The slight variation in reported values (e.g., 206.03 g/mol) is typically due to rounding conventions.[1][2]

Physicochemical Properties

The physical state and properties of a compound are essential for its handling, storage, and application in experimental workflows. **1,2-Dichloro-4-methyl-5-nitrobenzene** is a solid under standard conditions.[1]

Property	Value	Conditions
Physical Form	Solid	Room Temperature
Melting Point	62 °C	N/A
Boiling Point	277.1 ± 35.0 °C	at 760 mmHg
Density	1.5 ± 0.1 g/cm ³	N/A

Source:[1][4]

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